

Vimirogant (VTP-43742) Hydrochloride: Key Quantitative Data

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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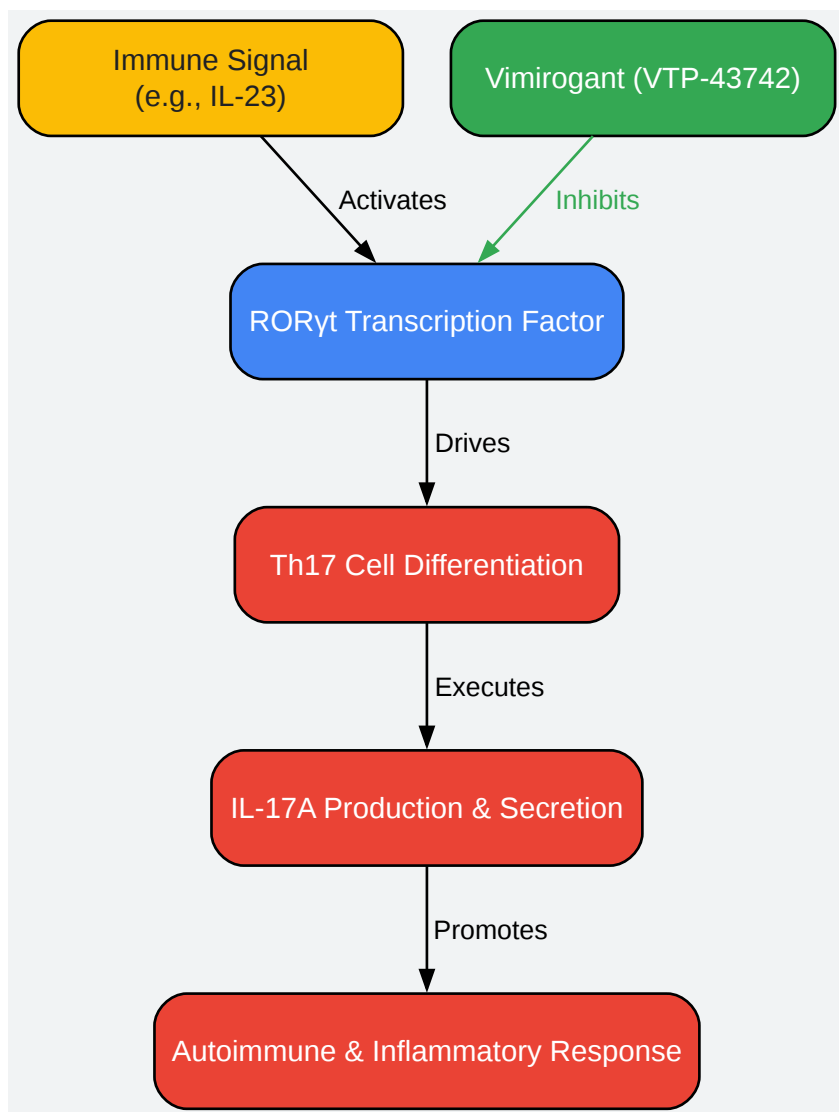
The table below summarizes the available in vitro and in vivo data for **Vimirogant**, compiled from scientific sources.

Parameter	Value / Result	Experimental Context
Ki (Binding Affinity)	3.5 nM [1]	Against RORyt target
IC ₅₀ (Enzymatic Inhibition)	17 nM [1]	Against RORyt target
Selectivity	>1000-fold vs. RORα & RORβ [1]	Demonstrates high specificity for RORyt isotype
Cellular Activity (IC ₅₀)	57 nM [1]	Inhibition of IL-17A secretion from mouse splenocytes
Cellular Activity (IC ₅₀)	18 nM [1]	Inhibition of IL-17A from activated human PBMCs
Cellular Activity (IC ₅₀)	192 nM [1]	Inhibition of IL-17A in human whole blood

Parameter	Value / Result	Experimental Context
In Vivo Efficacy	Suppressed clinical symptoms, demyelination, and inflammatory markers [1]	Mouse EAE (Experimental Autoimmune Encephalomyelitis) model
Clinical Trial Stage	Phase 2 (as of cited literature) [2]	For autoimmune disorders (NCT02555709)

Mechanism of Action: ROR γ t Inhibition

Vimirogant is a potent and selective **retinoid-related orphan receptor gamma-t (ROR γ t) inhibitor** [1] [3]. ROR γ t is a master transcription factor that controls the differentiation and function of T helper 17 (Th17) cells, which are key drivers in several autoimmune diseases [3]. The following diagram illustrates the mechanism by which **Vimirogant** modulates this pathway.



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Information Limitations and Practical Guidance

The search results I obtained are primarily from a chemical supplier's catalog and review articles, which do not contain the granular, step-by-step methodologies you require [1] [3]. To build your technical support center, I suggest you take the following steps:

- **Consult Primary Literature:** Detailed experimental protocols are most likely found in **primary research publications**. I recommend searching platforms like PubMed for the specific research article on **Vimirogant** (VTP-43742), which should contain a "Materials and Methods" section with comprehensive protocols.

- **Contact the Manufacturer Directly:** For specific troubleshooting related to handling, solubility, and in vivo use of the exact compound batch, the most reliable source is the manufacturer's **technical support team**. They often have access to detailed, unpublished data and application notes [1].
- **Refine Your Search:** Using the **ClinicalTrials.gov identifier NCT02555709** [2] and the compound name as keywords may help you locate more detailed clinical trial protocols and related publications.

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References

1. Vimirogant hydrochloride (Synonyms: VTP-43742 ... [medchemexpress.com]
2. Key Signaling Pathways in Psoriasis: Recent Insights from ... [pmc.ncbi.nlm.nih.gov]
3. Small molecule inhibitors of ROR γ t for Th17 regulation in ... [sciencedirect.com]

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